

Euxanthone (CAS No. 529-61-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Euxanthone

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Abstract

Euxanthone, a naturally occurring xanthonoid with the CAS number 529-61-3, has garnered significant scientific interest due to its diverse and potent biological activities. Isolated from various plant species, particularly those of the Polygala and Cratoxylum genera, this compound has demonstrated a wide spectrum of pharmacological effects, including anti-cancer, anti-inflammatory, neuroprotective, and vasorelaxant properties.[1][2][3] This technical guide provides an in-depth overview of **Euxanthone**, encompassing its physicochemical characteristics, biological activities with corresponding quantitative data, detailed experimental protocols for key assays, and an exploration of its underlying mechanisms of action, with a focus on relevant signaling pathways. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Euxanthone, chemically known as 1,7-dihydroxyxanthen-9-one, is a yellow crystalline solid.[4] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	529-61-3	[5]
Molecular Formula	C ₁₃ H ₈ O ₄	[4]
Molecular Weight	228.20 g/mol	[4]
Melting Point	240 °C	[4][6]
Appearance	Yellow powder/needles	[4]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Poorly soluble in water (6.882 mg/L @ 25 °C est.).	
XLogP3	2.8	[4]
Hydrogen Bond Donor Count	2	[4]
Hydrogen Bond Acceptor Count	4	[4]

Biological Activities and Quantitative Data

Euxanthone exhibits a range of biological activities that are of significant interest for therapeutic applications. The following tables summarize the available quantitative data for its key pharmacological effects.

Anti-Cancer Activity

Euxanthone has demonstrated cytotoxic effects against various cancer cell lines.

Cell Line	Assay	IC ₅₀ (μM)	Exposure Time	Reference
A549 (Taxol-resistant)	MTT	> 200	48 h	[1]
Osteosarcoma (OS) cells	-	10-20 (inhibits migration)	24 h	[1]
KB	Resazurin reduction	20.0	-	[2]
KBv200	Resazurin reduction	30.0	-	[2]

Vasorelaxant Activity

Euxanthone induces vasorelaxation through multiple pathways.[2]

Condition	Assay	IC ₅₀ (μM)	Reference
High K ⁺ -induced contraction	Rat thoracic aorta relaxation	32.28 ± 1.73	[2]
Norepinephrine-induced contraction	Rat thoracic aorta relaxation	32.50 ± 2.15	[2]
PDBu-induced contraction (in presence of Ca ²⁺)	Rat thoracic aorta relaxation	20.15 ± 1.56	[2]
PDBu-induced contraction (in absence of Ca ²⁺)	Rat thoracic aorta relaxation	18.30 ± 1.62	[2]

Anti-Inflammatory and Neuroprotective Activities

While specific IC₅₀ or EC₅₀ values for **Euxanthone**'s anti-inflammatory and neuroprotective effects are not consistently reported in the readily available literature, studies have shown its potential in these areas. For instance, **Euxanthone** has been shown to suppress the production of pro-inflammatory cytokines and protect against sevoflurane-induced neurotoxicity.

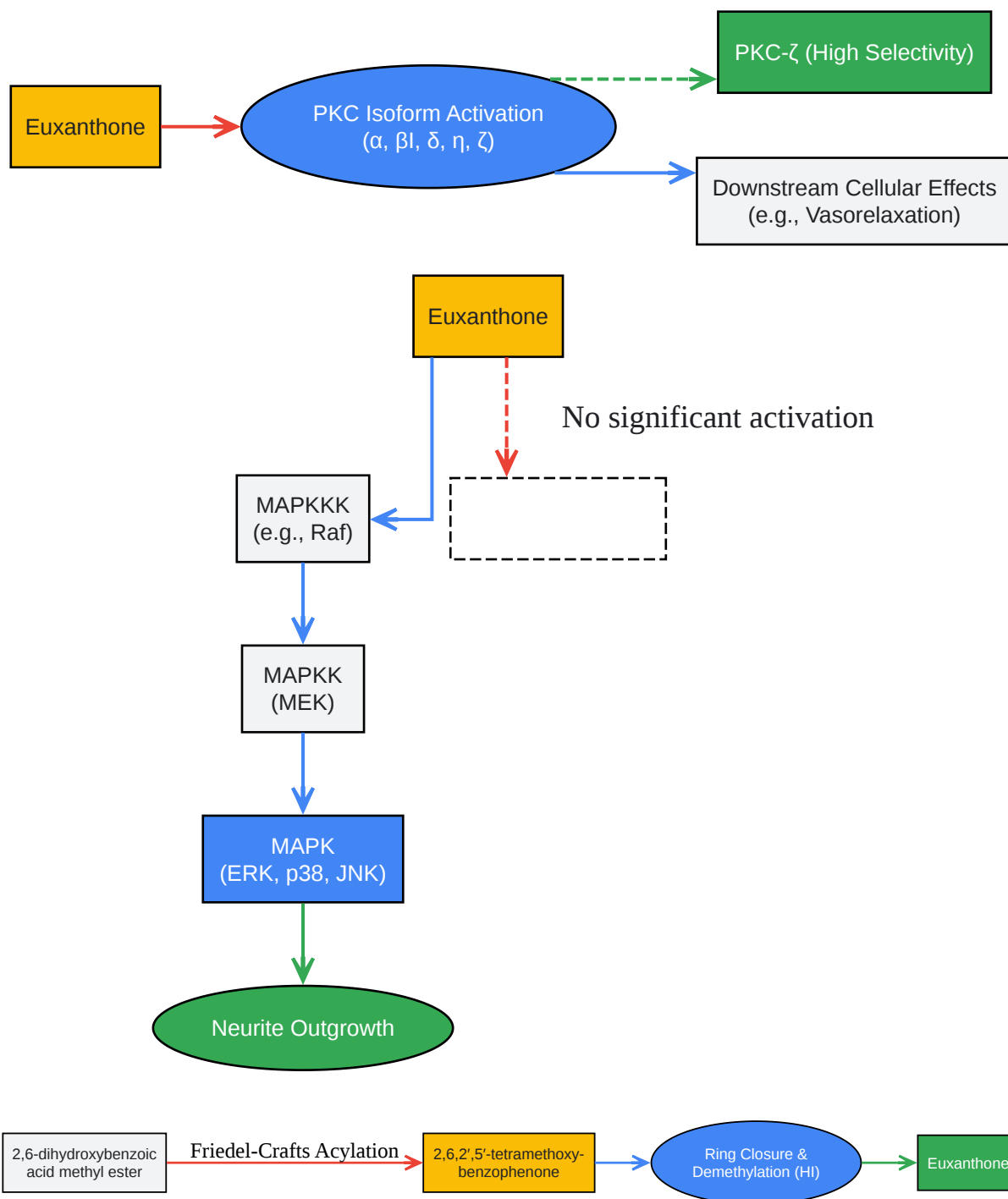
[7] Further quantitative studies are required to establish precise dose-response relationships for these activities.

Mechanisms of Action and Signaling Pathways

Euxanthone exerts its biological effects by modulating several key signaling pathways. The primary mechanisms identified involve the activation of Protein Kinase C (PKC) and the Mitogen-Activated Protein Kinase (MAPK) pathways.

Protein Kinase C (PKC) Pathway

Euxanthone has been shown to differentially activate various PKC isoforms, with a remarkable selectivity for PKC- ζ . [8] This activation is crucial for some of its observed biological effects, including its vasorelaxant properties.



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- To cite this document: BenchChem. [Euxanthone (CAS No. 529-61-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022016#euxanthone-cas-number-529-61-3-identification]

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